

# 5-Methyl-1-hexanol: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 5-Methyl-1-hexanol

CAS No.: 70914-20-4

Cat. No.: B7770303

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **5-Methyl-1-hexanol**, a branched-chain primary alcohol with applications as a versatile chemical intermediate in various industrial and research settings.<sup>[1][2]</sup> This document outlines its fundamental physicochemical properties, spectroscopic data, a detailed synthesis protocol, and its role in the synthesis of bioactive compounds.

## Core Physicochemical Properties

**5-Methyl-1-hexanol** is a colorless liquid at room temperature.<sup>[3][4]</sup> Its branched structure influences its physical properties, such as its boiling point and solubility.<sup>[4]</sup> It is moderately soluble in water and more soluble in organic solvents.<sup>[4]</sup> The key quantitative properties of **5-Methyl-1-hexanol** are summarized in the table below for easy reference.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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## Synthesis of 5-Methyl-1-hexanol

A common and efficient method for the laboratory-scale synthesis of **5-Methyl-1-hexanol** is the reduction of 5-methylhexanoic acid.[7] This reaction is typically carried out using a strong reducing agent such as lithium aluminum hydride ( $\text{LiAlH}_4$ ) in an anhydrous ether solvent.

## Experimental Protocol: Reduction of 5-Methylhexanoic Acid

Materials:

- 5-methylhexanoic acid
- Lithium aluminum hydride ( $\text{LiAlH}_4$ )
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 10% Sulfuric acid ( $\text{H}_2\text{SO}_4$ ) solution
- Saturated sodium chloride ( $\text{NaCl}$ ) solution (brine)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask with a reflux condenser and a dropping funnel
- Magnetic stirrer and heating mantle

- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel, a suspension of lithium aluminum hydride in anhydrous diethyl ether is prepared under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Carboxylic Acid:** A solution of 5-methylhexanoic acid in anhydrous diethyl ether is added dropwise to the stirred suspension of  $\text{LiAlH}_4$  at a rate that maintains a gentle reflux.
- **Reaction and Quenching:** After the addition is complete, the reaction mixture is stirred at room temperature for several hours or gently heated to ensure the completion of the reduction. The reaction is then carefully quenched by the slow, sequential addition of water, followed by a 15% sodium hydroxide solution, and then more water.
- **Workup:** The resulting precipitate is filtered off, and the organic layer is separated. The aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with a 10% sulfuric acid solution, followed by brine.
- **Drying and Solvent Removal:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude **5-Methyl-1-hexanol** can be further purified by fractional distillation to yield the pure product.

The following diagram illustrates the workflow for the synthesis of **5-Methyl-1-hexanol**.



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Synthesis workflow for **5-Methyl-1-hexanol**.

## Spectroscopic Data

The structural elucidation of **5-Methyl-1-hexanol** is confirmed by various spectroscopic techniques.

- **Infrared (IR) Spectroscopy:** The IR spectrum of **5-Methyl-1-hexanol** exhibits a characteristic broad absorption band in the region of 3200-3600  $\text{cm}^{-1}$  corresponding to the O-H stretching of the alcohol functional group. Strong absorptions in the 2850-3000  $\text{cm}^{-1}$  region are due to C-H stretching vibrations.
- **$^1\text{H}$  Nuclear Magnetic Resonance (NMR) Spectroscopy:** The  $^1\text{H}$  NMR spectrum provides detailed information about the proton environment in the molecule. Key signals include a triplet corresponding to the protons on the carbon bearing the hydroxyl group ( $\text{CH}_2\text{OH}$ ), a multiplet for the methine proton ( $\text{CH}$ ), and doublets for the terminal methyl protons ( $\text{CH}_3$ )<sub>2</sub>.
- **$^{13}\text{C}$  Nuclear Magnetic Resonance (NMR) Spectroscopy:** The  $^{13}\text{C}$  NMR spectrum shows distinct signals for each of the seven carbon atoms in the molecule, confirming the carbon skeleton.

## Applications in Research and Development

**5-Methyl-1-hexanol** serves as a valuable building block in organic synthesis. It is utilized as an intermediate in the synthesis of more complex molecules, including flavolipids which have been investigated for their potential antitumor properties.[3][4] Its functional group allows for a variety of chemical transformations, making it a versatile precursor in the development of new chemical entities.[1] Additionally, it has been identified as a volatile organic compound in various natural sources, such as *Alstonia boonei* leaves and certain fruits.[8]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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